

# Tributylsulfonium Iodide: A Comprehensive Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tributylsulfonium iodide

Cat. No.: B102552

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Tributylsulfonium iodide**. Due to the limited availability of a comprehensive Safety Data Sheet (SDS) specifically for **Tributylsulfonium iodide**, this document supplements available data with information from the closely related and well-documented compound, Trimethylsulfonium iodide. All information derived from the latter will be clearly indicated. This guide is intended to provide a thorough understanding of the potential hazards and to establish safe laboratory practices.

## Chemical and Physical Properties

**Tributylsulfonium iodide** is a sulfonium salt that is important in various chemical syntheses. Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Tributylsulfonium Iodide	Trimethylsulfonium Iodide (for comparison)
Molecular Formula	C <sub>12</sub> H <sub>27</sub> IS[1]	C <sub>3</sub> H <sub>9</sub> IS
Molecular Weight	330.31 g/mol [1]	204.07 g/mol
Appearance	White to orange to green powder or crystals[1]	Off-white solid
Melting Point	93 °C[1]	215 - 220 °C
Solubility	Soluble in methanol[1]	Soluble in water
Odor	Not specified	Odorless

## Hazard Identification and GHS Classification

**Tributylsulfonium iodide** is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation

Data for **Tributylsulfonium Iodide** from ECHA C&L Inventory.

For comparison, Trimethylsulfonium iodide is also classified with H335: May cause respiratory irritation.

## Toxicological Information

Detailed toxicological data for **Tributylsulfonium iodide** is not readily available. The primary hazards are skin and eye irritation. The following data for Trimethylsulfonium iodide is provided for context and to emphasize the need for caution.

Route of Exposure	Species	Toxicity Value
Intravenous	Mouse	LD50: 180 mg/kg
Intraperitoneal	Mouse	LD50: 900 mg/kg

Data for Trimethylsulfonium Iodide.

Chronic exposure to iodides may lead to "iodism," characterized by a range of symptoms including skin rashes, headache, and respiratory irritation.

## Experimental Protocols for Safe Handling

Safe handling of **Tributylsulfonium iodide** requires strict adherence to established laboratory safety protocols. The following are generalized experimental procedures that should be adapted to specific laboratory conditions.

### Protocol 4.1: General Handling and Dispensing

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear a lab coat, nitrile gloves, and chemical safety goggles.
- Dispensing:
  - Use a clean, dry spatula to transfer the solid material.
  - Avoid generating dust. If dust is unavoidable, use a respirator with a particulate filter.
  - Close the container tightly after use to prevent absorption of moisture.
- Cleaning: Clean any spills immediately. For minor spills, sweep up the solid material and place it in a designated waste container.

### Protocol 4.2: Solution Preparation

- Solvent Selection: Use a compatible solvent as determined by the experimental procedure (e.g., methanol).
- Dissolution:
  - Add the solvent to the vessel first, then slowly add the **Tributylsulfonium iodide** while stirring.
  - If heating is required, use a water bath or heating mantle with temperature control. Avoid open flames.
- Storage: Store solutions in clearly labeled, sealed containers.

## Emergency Procedures

### 5.1 First Aid Measures

Exposure Route	First Aid Procedure
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Inhalation	Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Generalized first aid procedures based on available safety data for sulfonium salts.

## 5.2 Fire Fighting Measures

Aspect	Procedure
Suitable Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
Specific Hazards	Thermal decomposition may produce toxic fumes of carbon monoxide, carbon dioxide, sulfur oxides, and hydrogen iodide.
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear.

Generalized firefighting procedures based on available safety data for sulfonium salts.

## 5.3 Accidental Release Measures

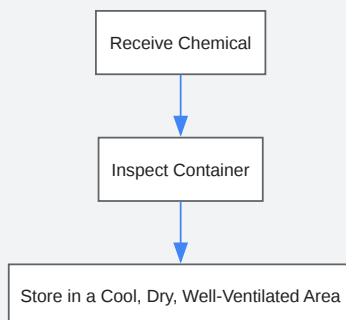
- Evacuate: Evacuate the area of all non-essential personnel.
- Ventilate: Ensure adequate ventilation.
- Containment:
  - For solid spills, carefully sweep up the material to avoid creating dust and place it in a suitable, labeled container for disposal.
  - For solution spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Cleaning: Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Personal Protection: Wear appropriate PPE, including a respirator if dust is present.

## Visualized Workflows and Pathways

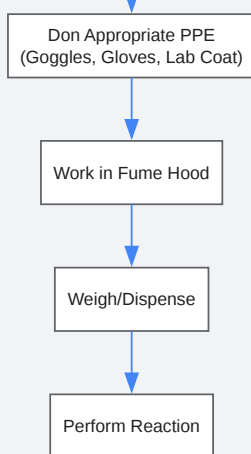
The following diagrams illustrate key safety and handling workflows for **Tributylsulfonium iodide**.

## Safe Handling Workflow for Tributylsulfonium Iodide

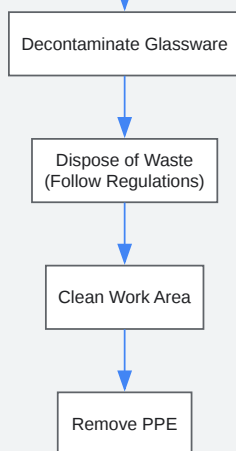
## Preparation

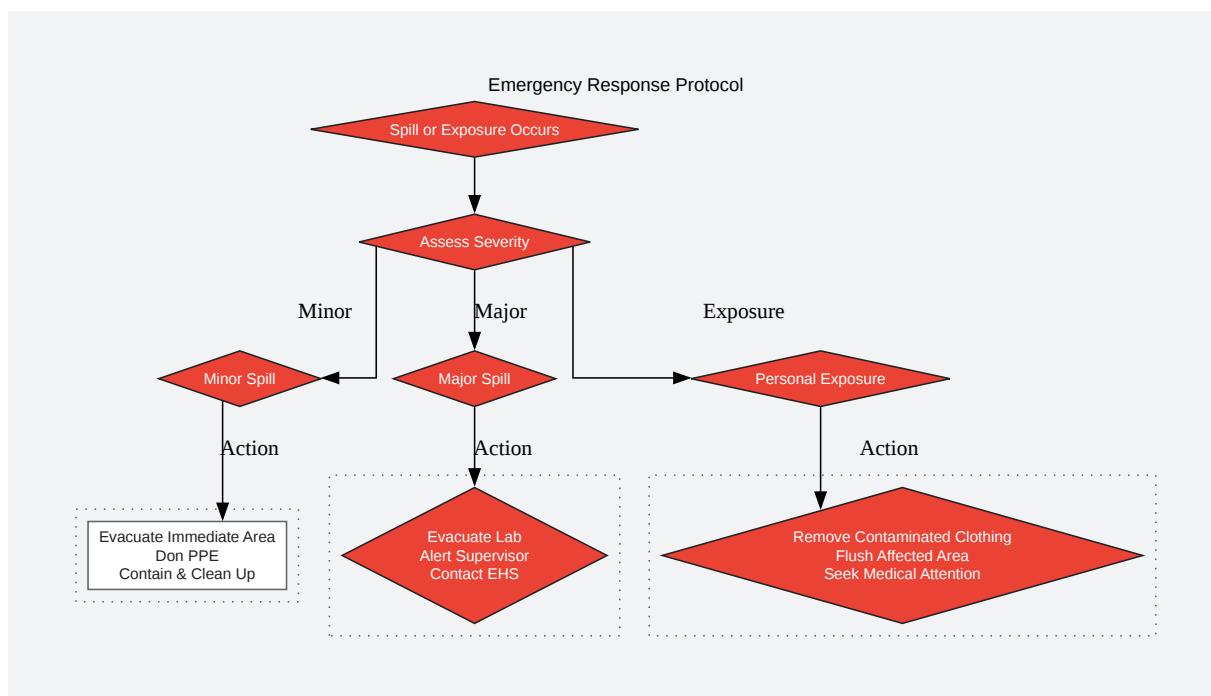


## Handling



## Cleanup &amp; Disposal





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [tcichemicals.com](http://tcichemicals.com) [tcichemicals.com]

- To cite this document: BenchChem. [Tributylsulfonium Iodide: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102552#safety-and-handling-precautions-for-tributylsulfonium-iodide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)